

# How to control for Merimepodib's effect on cell proliferation

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## Compound of Interest

Compound Name: Merimepodib

Cat. No.: B1676299

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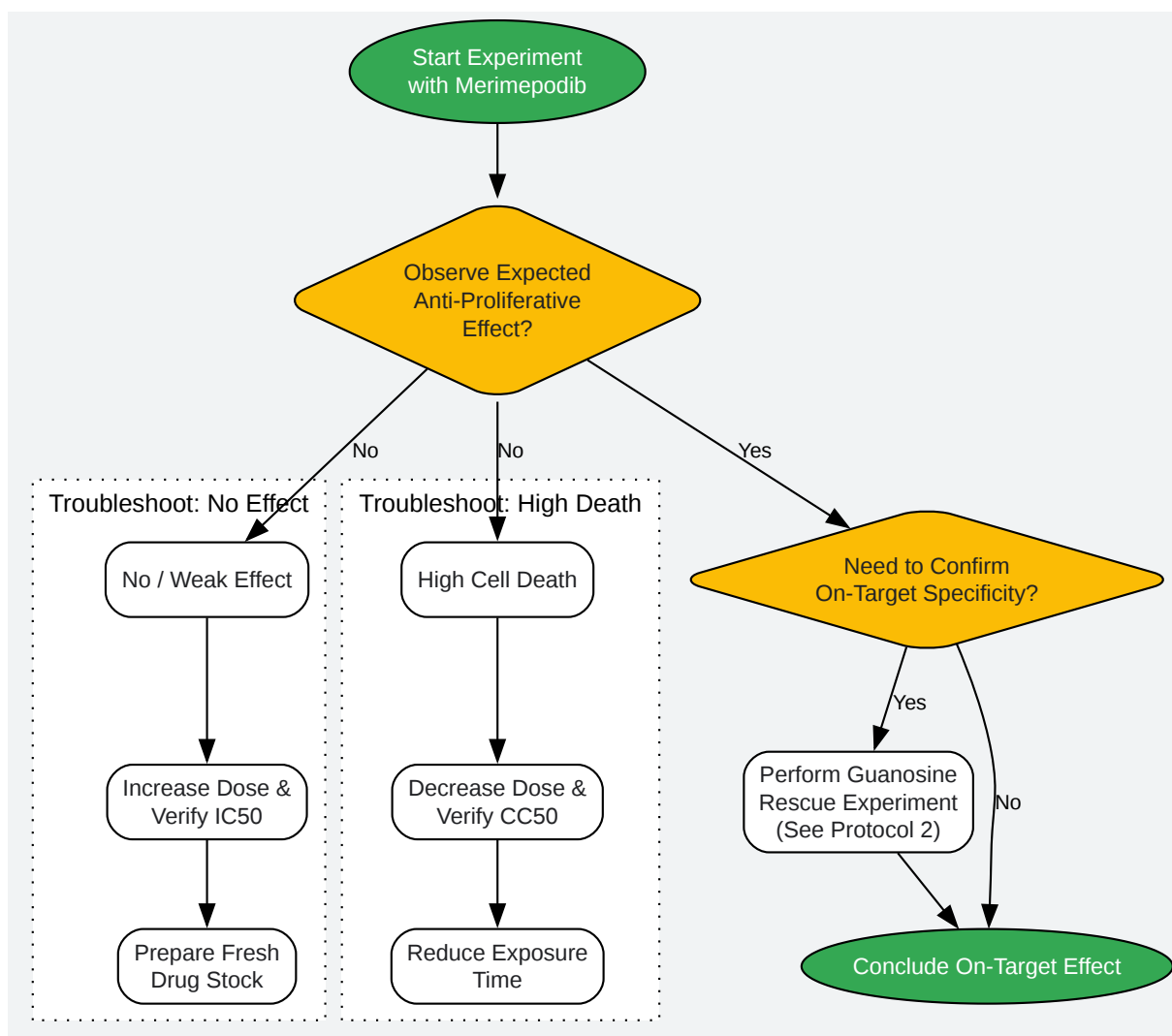
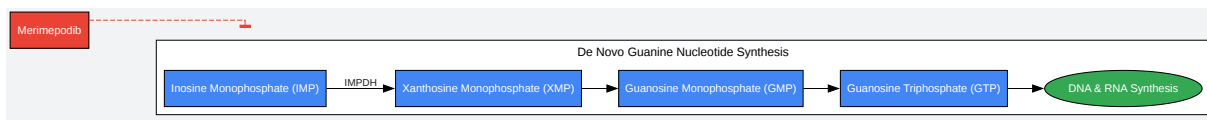
## Merimepodib Technical Support Center

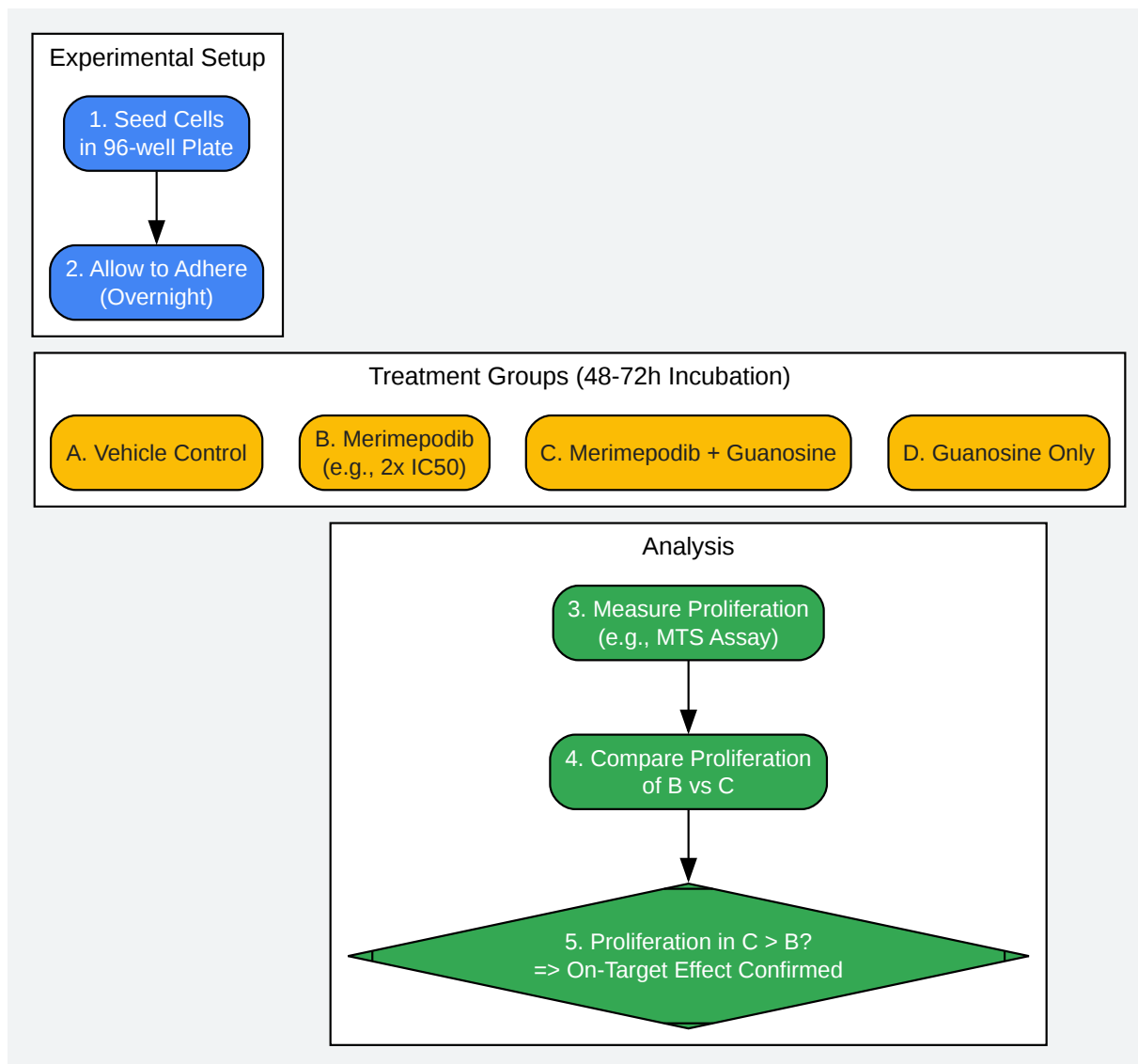
This guide provides researchers, scientists, and drug development professionals with technical support for experiments involving **Merimepodib**, focusing on its effects on cell proliferation.

## Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of **Merimepodib**'s effect on cell proliferation?

A1: **Merimepodib** is a potent and reversible inhibitor of the enzyme inosine monophosphate dehydrogenase (IMPDH).[1][2] IMPDH is the rate-limiting enzyme in the de novo synthesis pathway of guanine nucleotides.[3][4] By inhibiting IMPDH, **Merimepodib** depletes the intracellular pool of guanine nucleotides (e.g., GTP), which are essential precursors for DNA and RNA synthesis.[1][5] This disruption of nucleic acid synthesis leads to an anti-proliferative effect in actively dividing cells, such as lymphocytes and various cancer cell lines.[4][5]





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